

N,N-Diethylbenzamide-d5 certificate of analysis explained

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Compound of Interest

Compound Name: *N,N-Diethylbenzamide-d5*

Cat. No.: *B15559622*

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An In-depth Technical Guide to the Certificate of Analysis for **N,N-Diethylbenzamide-d5**

For researchers, scientists, and drug development professionals, the Certificate of Analysis (CoA) is a critical document that guarantees the quality and purity of a chemical standard like **N,N-Diethylbenzamide-d5**. This deuterated analog of N,N-Diethylbenzamide, a common insect repellent, is frequently used as an internal standard in quantitative analytical methods. Understanding the data presented in its CoA is paramount for ensuring the accuracy and reliability of experimental results. This guide provides a detailed explanation of the components of a typical CoA for **N,N-Diethylbenzamide-d5**, including data presentation, experimental protocols, and visual diagrams to clarify complex processes.

Data Presentation

A CoA for **N,N-Diethylbenzamide-d5** will contain several key quantitative data points that describe the identity, purity, and isotopic enrichment of the material. This information is typically presented in a tabular format for clarity.

Table 1: Identification and Physical Properties

Property	Specification	Result
Product Name	N,N-Diethylbenzamide-d5	Conforms
CAS Number	30391-89-0	Conforms
Molecular Formula	C ₁₁ H ₁₀ D ₅ NO	Conforms
Molecular Weight	182.28 g/mol	Conforms
Appearance	Colorless to pale yellow liquid	Conforms

Table 2: Purity and Isotopic Enrichment

Test	Method	Specification	Result
Chemical Purity	GC-FID	≥98.0%	99.5%
Isotopic Purity	¹ H NMR	≥98 atom % D	99.2 atom % D
Isotopic Enrichment	Mass Spectrometry	Report	d ₅ : 99.1%, d ₄ : 0.8%, d ₀ : <0.1%
Residual Solvents	¹ H NMR	Report	Acetone: 0.05%
Water Content	Karl Fischer	≤0.5%	0.1%

Experimental Protocols

The data presented in the CoA is generated through a series of rigorous analytical experiments. The following are detailed methodologies for the key tests performed on **N,N-Diethylbenzamide-d5**.

Chemical Purity by Gas Chromatography-Flame Ionization Detection (GC-FID)

This method determines the percentage of the main compound relative to any non-deuterated or other organic impurities.

- Instrumentation: Agilent 7890B Gas Chromatograph with a Flame Ionization Detector.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium, constant flow at 1.0 mL/min.
- Oven Program:
 - Initial Temperature: 100°C, hold for 1 minute.
 - Ramp: 15°C/min to 280°C.
 - Final Hold: 5 minutes at 280°C.
- Injector: Split mode (20:1), temperature 250°C.
- Detector: FID, temperature 300°C.
- Injection Volume: 1 μ L.
- Sample Preparation: 1 mg/mL in methanol.
- Data Analysis: The peak area of **N,N-Diethylbenzamide-d5** is compared to the total area of all peaks detected.

Isotopic Purity by Proton Nuclear Magnetic Resonance (^1H NMR)

^1H NMR is used to determine the degree of deuteration by quantifying the amount of residual non-deuterated material.^{[1][2]}

- Instrumentation: Bruker Avance III 400 MHz Spectrometer.
- Solvent: Chloroform-d (CDCl_3) with 0.03% (v/v) Tetramethylsilane (TMS).
- Concentration: 5 mg/mL.
- Parameters:
 - Pulse Program: zg30

- Number of Scans: 16
- Relaxation Delay: 5.0 seconds
- Data Analysis: The integral of the proton signals corresponding to the deuterated positions is compared to the integral of a non-deuterated reference signal (e.g., an aromatic proton not subject to deuteration).

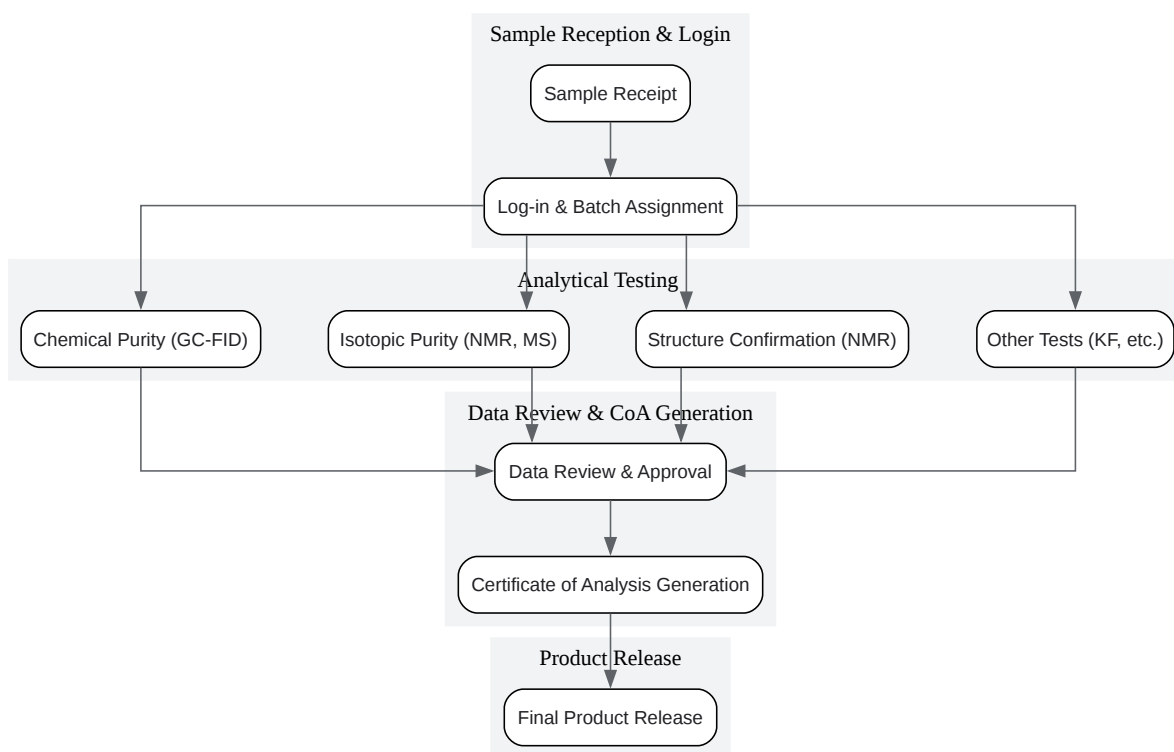
Isotopic Enrichment by Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is employed to confirm the isotopic distribution and enrichment of the deuterated compound.[\[3\]](#)[\[4\]](#)

- Instrumentation: Agilent 6545 Q-TOF LC/MS.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Infusion: Sample at 10 µg/mL in 50:50 acetonitrile:water with 0.1% formic acid, infused at 5 µL/min.
- MS Parameters:
 - Gas Temperature: 325°C
 - Drying Gas: 8 L/min
 - Nebulizer: 35 psig
 - Sheath Gas Temp: 350°C
 - Sheath Gas Flow: 11 L/min
 - Capillary Voltage: 3500 V
- Data Analysis: The relative abundances of the different isotopologues (d_0 to d_5) are determined from the mass spectrum.[\[3\]](#)[\[4\]](#)

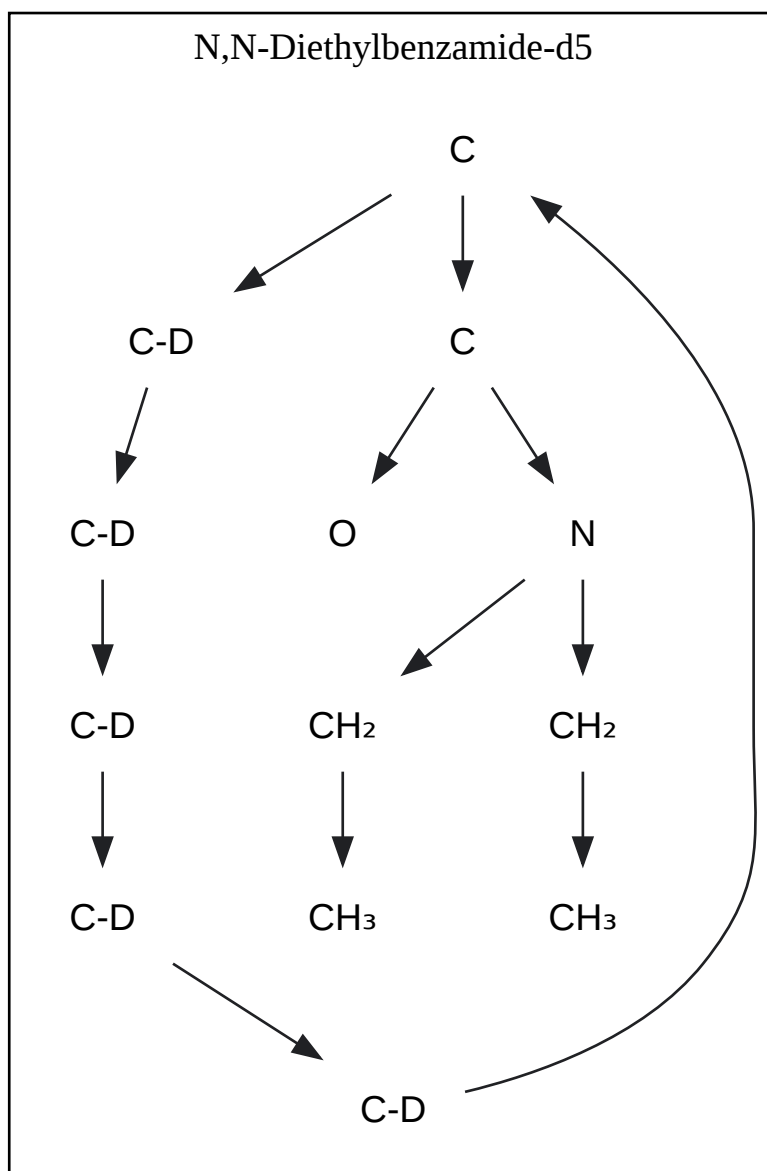
Mandatory Visualizations

To further clarify the processes and information presented in a CoA, the following diagrams are provided.



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Caption: A logical workflow diagram of a typical Certificate of Analysis process.



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Caption: Chemical structure of **N,N-Diethylbenzamide-d5** highlighting the deuterated positions.

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